

Technical Guide: Synthetic Utility of 2-(Ethanesulfinyl)ethanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Ethanesulfinyl)ethanol

CAS No.: 21975-18-8

Cat. No.: B1211685

[Get Quote](#)

CAS Number: 21975-18-8 Molecular Formula: C₄H₁₀O₂S IUPAC Name: **2-(Ethanesulfinyl)ethanol** Synonyms: Ethyl 2-hydroxyethyl sulfoxide; 2-Ethylsulfinylethanol[1]

Executive Summary

2-(Ethanesulfinyl)ethanol is a bifunctional organosulfur building block characterized by a polar sulfoxide core flanked by an ethyl group and a 2-hydroxyethyl arm. Unlike simple dialkyl sulfoxides (e.g., DMSO), this molecule offers dual reactivity: the sulfoxide moiety serves as a latent functional handle for Pummerer-type rearrangements and eliminations, while the hydroxyl group allows for tethering, esterification, or intramolecular cyclization.

Its primary utility in advanced organic synthesis lies in its role as a precursor to vinyl sulfoxides (potent Michael acceptors),

-functionalized sulfides, and sulfone-based solvents. Due to its structural relationship to hemi-mustard derivatives, it also serves as a critical reference standard in metabolic and toxicological studies, though its synthetic potential remains its most valuable asset for drug development.

Chemical Profile & Reactivity Logic

Structural Analysis

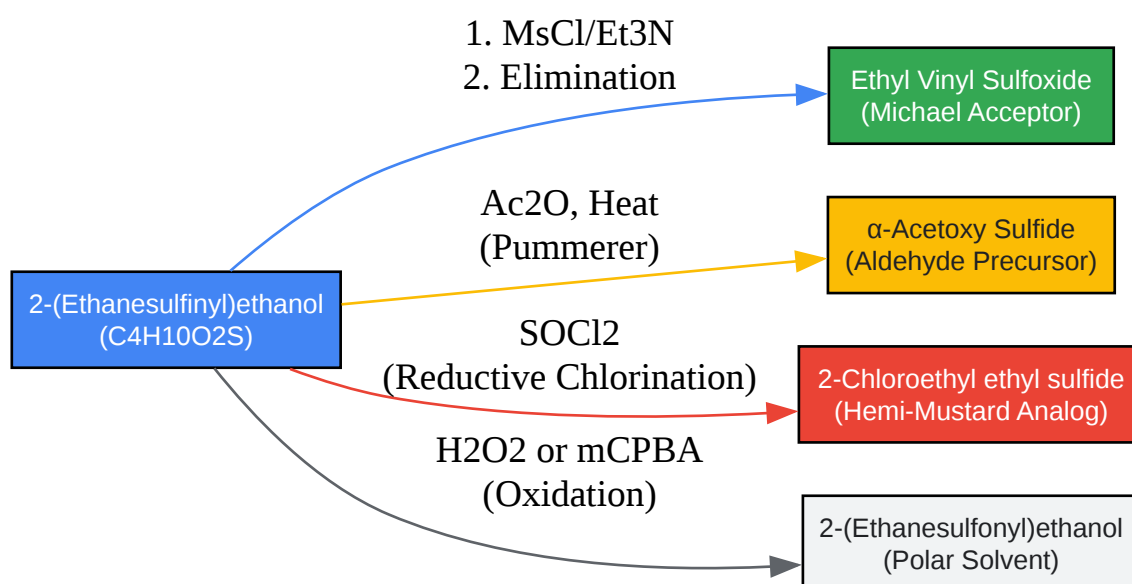
The molecule possesses two distinct reactive centers:

- The Sulfinyl Group (CS(=O)CCO): A chiral center (in the racemic mixture) that activates adjacent α -protons (CS(=O)CCO), reduced to CS(=O)CCO in DMSO, likely similar here). It is susceptible to both oxidation (to sulfone) and reduction (to sulfide).
- The Hydroxyl Group (CS(=O)CCO): A primary alcohol capable of standard nucleophilic substitutions.

Mechanistic Pathways

The synthetic divergence of **2-(Ethanesulfinyl)ethanol** is controlled by the choice of reagent, dictating whether the sulfoxide is retained, reduced, or rearranged.

- Pathway A (Elimination): Activation of the hydroxyl group followed by base-induced elimination yields Ethyl Vinyl Sulfoxide, a versatile dienophile.
- Pathway B (Pummerer Rearrangement): Treatment with acetic anhydride triggers the Pummerer rearrangement, functionalizing the α -carbon to generate acetoxysulfides or aldehydes.
- Pathway C (Reductive Chlorination): Reaction with thionyl chloride (CS(=O)CCO) simultaneously chlorinates the alcohol and reduces the sulfoxide, yielding 2-chloroethyl ethyl sulfide (a hemi-mustard analog). Note: This pathway requires strict safety protocols.
- Pathway D (Oxidation): Treatment with peroxides yields 2-(Ethanesulfonyl)ethanol, a high-boiling polar solvent and intermediate.



[Click to download full resolution via product page](#)

Figure 1: Divergent synthetic pathways for **2-(Ethanesulfinyl)ethanol**, illustrating its versatility as a precursor for vinyl sulfoxides, functionalized sulfides, and alkylating agents.

Key Applications in Synthesis

Synthesis of Ethyl Vinyl Sulfoxide (Michael Acceptor)

The most high-value application is the conversion to Ethyl Vinyl Sulfoxide (EVSO). Vinyl sulfoxides are excellent Michael acceptors for conjugate addition reactions with amines, thiols, and carbon nucleophiles. They also serve as dienophiles in Diels-Alder reactions.

- **Mechanism:** The hydroxyl group is converted to a leaving group (Mesylate or Tosylate). Subsequent elimination of the sulfinyl-stabilized proton creates the double bond.
- **Advantage:** This route avoids the handling of volatile and toxic vinyl sulfides and allows for the introduction of the vinyl sulfoxide moiety at a late stage.

Pummerer Rearrangement for -Functionalization

The interaction of the sulfoxide oxygen with an acylating agent (e.g., Acetic Anhydride) generates an acyloxy-sulfonium ion. Deprotonation at the

-carbon (either the ethyl

or the ethylene bridge) leads to an ylide, which rearranges to an

-acetoxy sulfide.

- Target Products: Hydrolysis of the Pummerer product yields glyoxal derivatives or -thioaldehydes, which are difficult to access via direct aldol chemistry.

Reductive Chlorination (Safety Critical)

While useful for synthesizing specific alkylating agents, the reaction with thionyl chloride (

) is a "reductive chlorination." The

deoxygenates the sulfoxide to a sulfide while converting the alcohol to a chloride.

- Product: 2-Chloroethyl ethyl sulfide (CAS 693-07-2).
- Significance: This compound is a monofunctional analog of Sulfur Mustard (HD). It is used extensively in toxicological research as a simulant to study alkylation mechanisms without the extreme vesicant properties of the bifunctional warfare agent.

Experimental Protocols

Protocol A: Synthesis of Ethyl Vinyl Sulfoxide (Dehydration)

Objective: Conversion of **2-(ethanesulfinyl)ethanol** to ethyl vinyl sulfoxide via mesylation and elimination.

Parameter	Specification
Substrate	2-(Ethanesulfinyl)ethanol (1.0 eq)
Reagent 1	Methanesulfonyl chloride (MsCl) (1.2 eq)
Base	Triethylamine () (2.5 eq)
Solvent	Dichloromethane (), Anhydrous
Temperature	0°C to Room Temperature (RT)

Step-by-Step Procedure:

- Setup: Flame-dry a round-bottom flask and purge with nitrogen. Dissolve **2-(ethanesulfinyl)ethanol** (10 mmol) in anhydrous (50 mL).
- Activation: Cool the solution to 0°C. Add (25 mmol) followed by dropwise addition of MsCl (12 mmol). Stir for 1 hour at 0°C. The intermediate mesylate is formed.
- Elimination: Allow the reaction to warm to RT and stir for 4–12 hours. The excess base facilitates the elimination of methanesulfonic acid.
- Workup: Quench with saturated solution. Extract with (3x). Wash organics with brine, dry over , and concentrate.
- Purification: Purify the residue via vacuum distillation or flash chromatography (Ethyl Acetate/Hexane) to yield Ethyl Vinyl Sulfoxide.

Protocol B: Oxidation to 2-(Ethanesulfonyl)ethanol

Objective: Preparation of the sulfone derivative for use as a polar solvent or intermediate.

Parameter	Specification
Oxidant	Hydrogen Peroxide (30% aq) or mCPBA
Catalyst	Sodium Tungstate () (if using)
Solvent	Water or Methanol

Procedure:

- Dissolve **2-(ethanesulfinyl)ethanol** in water.
- Add a catalytic amount of
(1 mol%).
- Add
(1.2 eq) dropwise at RT. The reaction is exothermic; cooling may be required.
- Stir for 3 hours. Monitor disappearance of sulfoxide by TLC.
- Concentrate under reduced pressure to yield 2-(ethanesulfonyl)ethanol (CAS 513-12-2).

Safety & Handling (E-E-A-T)

Hazard Identification:

- Skin/Eye Irritant: **2-(Ethanesulfinyl)ethanol** is a polar organic solvent that can penetrate skin.

- Vesicant Precursor: CRITICAL WARNING: Do not mix this compound with thionyl chloride, phosphorus trichloride, or concentrated HCl unless specifically intending to synthesize 2-chloroethyl ethyl sulfide. The product is a potent alkylating agent and skin irritant (hemi-mustard).

Storage:

- Store in a cool, dry place under inert atmosphere (Nitrogen/Argon). Sulfoxides are hygroscopic and can absorb moisture, affecting stoichiometric calculations in water-sensitive reactions (e.g., Pummerer).

References

- PubChem. **2-(Ethanesulfinyl)ethanol** (Compound Summary).^[1] National Library of Medicine.^[2] [\[Link\]](#)
- ChemBK. Ethanol, 2-(ethylsulfinyl)- Chemical Properties and Safety. [\[Link\]](#)
- ScienceDirect. Pummerer Rearrangement - General Mechanisms and Applications. (Contextual grounding for Protocol B). [\[Link\]](#)
- EPA CompTox. **2-(Ethanesulfinyl)ethanol** - Dashboard. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-(Ethanesulfinyl)ethanol | C₄H₁₀O₂S | CID 352593 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 2-(Ethylsulfonyl)ethanol | C₄H₁₀O₃S | CID 10549 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Technical Guide: Synthetic Utility of 2-(Ethanesulfinyl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1211685/docs#technical-guide-synthetic-utility-of-2-ethanesulfinyl-ethanol\]](https://www.benchchem.com/product/b1211685/docs#technical-guide-synthetic-utility-of-2-ethanesulfinyl-ethanol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)